

# Commercial Availability and Technical Guide for Dioxybenzone-d3

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## Compound of Interest

Compound Name: Dioxybenzone-d3

Cat. No.: B12401914

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Dioxybenzone-d3**, a deuterated analog of the UV-filtering agent Dioxybenzone. This document is intended for researchers, scientists, and professionals in drug development who require a stable, isotopically labeled internal standard for quantitative analysis.

## Commercial Availability

**Dioxybenzone-d3** is available from several specialized chemical suppliers. It is primarily used as an internal standard in analytical and pharmacokinetic research, enhancing the accuracy of mass spectrometry and liquid chromatography methods for the precise quantification of Dioxybenzone in biological samples.<sup>[1]</sup> Below is a summary of commercially available sources.

Supplier	Product Name	Catalog Number	Purity	Available Quantities
Veeprho	Dioxybenzone-D3	Not specified	>95% (HPLC)	Request a quote
LGC Standards	Dioxybenzone-d3	TRC-D486367	>95% (HPLC)[2] [3]	1 mg, 2.5 mg, 10 mg[2][3]
MedchemExpress	Dioxybenzone-d3	HY-B0966S	Not specified	1 mg, 5 mg
CymitQuimica	Dioxybenzone-d3	Not specified	Not specified	Not specified

## Physicochemical Properties

A summary of the key physicochemical properties of **Dioxybenzone-d3** is presented below.

Property	Value	Source
IUPAC Name	(2-hydroxy-4-(methoxy-d3)phenyl)(2-hydroxyphenyl)methanone	
Synonyms	2,2'-Dihydroxy-4-methoxybenzophenone-d3, Benzophenone-8-d3, Cyasorb UV 24-d3	
Molecular Formula	C <sub>14</sub> H <sub>9</sub> D <sub>3</sub> O <sub>4</sub>	
Molecular Weight	247.26 g/mol	
CAS Number (unlabeled)	131-53-3	
Appearance	Yellow powder	
Melting Point	68 °C	
Solubility	Insoluble in water; moderately soluble in ethanol and isopropanol.	
Storage Temperature	+4°C	

## Experimental Protocols

**Dioxybenzone-d3** is primarily utilized as an internal standard in analytical methods for the quantification of Dioxybenzone. Below is a detailed experimental protocol adapted from a study on the analysis of benzophenone-type UV filters in human biological samples. This method can be adapted for the use of **Dioxybenzone-d3** for the quantification of Dioxybenzone.

## Quantification of Benzophenone-type UV Filters in Umbilical Cord Blood using LC-MS/MS

This protocol details a liquid-liquid extraction and subsequent analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

### 3.1.1 Materials and Reagents

- **Dioxybenzone-d3** (Internal Standard)
- Methanol (MeOH), HPLC grade
- Methyl tert-butyl ether (MTBE)
- Sodium chloride (NaCl)
- Sodium bicarbonate (NaHCO<sub>3</sub>)
- Ammonium formate (NH<sub>4</sub>HCO<sub>2</sub>)
- Ultrapure water

### 3.1.2 Internal Standard Stock Solution Preparation

- Prepare a stock solution of **Dioxybenzone-d3** in methanol at a concentration of 200 ng/mL.
- Store the stock solution at -20°C.

### 3.1.3 Sample Preparation (Liquid-Liquid Extraction)

- To 500 µL of serum sample, add 100 µL of the **Dioxybenzone-d3** internal standard solution.
- Add 500 µL of a physiological solution of NaCl in methanol (0.137 M).
- Perform a liquid-liquid extraction by adding 2 mL of MTBE.
- Vortex the mixture vigorously.
- Freeze the samples to separate the organic and aqueous phases.
- Transfer the organic phase to a clean tube.
- Evaporate the organic phase to near dryness under a gentle stream of nitrogen.
- Add 0.5 mL of 100 mM NaHCO<sub>3</sub> to adjust the pH to 10.5 and incubate at 60°C for 5 minutes.
- Evaporate the sample to near dryness again under nitrogen.

- Reconstitute the residue in 1 mL of methanol.
- Store the extracts at -20°C until LC-MS/MS analysis.

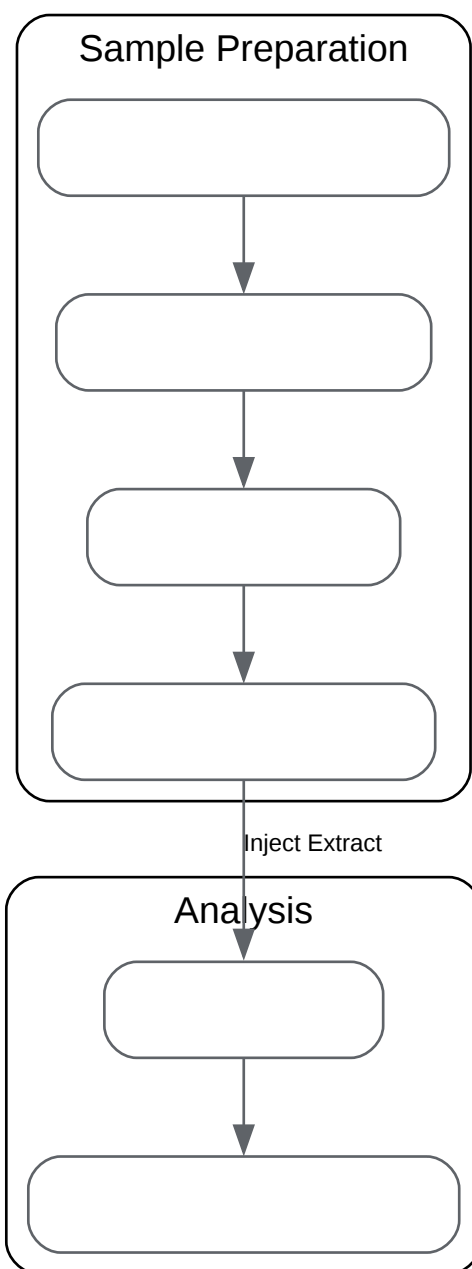
#### 3.1.4 LC-MS/MS Analysis

- Liquid Chromatography (LC):
  - Column: A suitable C18 reversed-phase column.
  - Mobile Phase: A gradient of ammonium formate buffer and methanol.
  - Flow Rate: A typical flow rate for analytical C18 columns.
  - Injection Volume: 10-20 µL.
- Tandem Mass Spectrometry (MS/MS):
  - Ionization Mode: Electrospray Ionization (ESI) in negative or positive mode, optimized for Dioxybenzone.
  - Detection: Multiple Reaction Monitoring (MRM) of the specific precursor and product ion transitions for both Dioxybenzone and **Dioxybenzone-d3**.

## Visualizations

### Experimental Workflow for Sample Analysis

The following diagram illustrates the general workflow for the quantification of Dioxybenzone in biological samples using **Dioxybenzone-d3** as an internal standard.



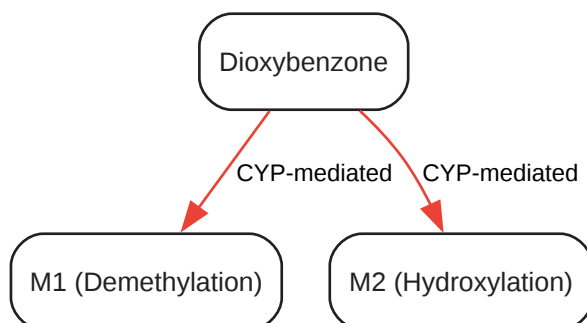
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#### *Workflow for Bioanalytical Quantification*

## Proposed Metabolic Pathway of Dioxybenzone

While **Dioxybenzone-d3** is used as a stable internal standard and is not expected to undergo significant metabolism in analytical procedures, understanding the metabolism of the parent

compound, Dioxybenzone, is crucial for pharmacokinetic and toxicological studies. Research has shown that Dioxybenzone can be metabolized in vivo.



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#### *Metabolic Activation of Dioxybenzone*

## Safety and Handling

Dioxybenzone is classified as a skin and eye irritant and may cause respiratory irritation. It is important to handle **Dioxybenzone-d3** with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety goggles. Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of dust. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

This technical guide provides a summary of the currently available information on **Dioxybenzone-d3**. For specific applications, it is recommended to consult the technical documentation provided by the supplier and relevant scientific literature.

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## References

- 1. veeprho.com [veeprho.com]
- 2. Dioxybenzone-d3 | CAS | LGC Standards [lgcstandards.com]

- 3. Dioxybenzone-d3 | CAS | LGC Standards [lgcstandards.com]
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